

Application Notes & Protocols: HPTLC Method for the Quantification of Cyamemazine Tartrate

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Compound of Interest

Compound Name: Cyamemazine

Cat. No.: B1669373

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These application notes provide a detailed, validated High-Performance Thin-Layer Chromatography (HPTLC) method for the quantification of **cyamemazine** tartrate in bulk drug and pharmaceutical formulations. The described protocol is simple, precise, and accurate, making it suitable for routine quality control analysis.

Introduction

Cyamemazine tartrate is a phenothiazine derivative utilized in the treatment of schizophrenia and anxiety associated with psychosis.[1] This document outlines a validated HPTLC method for its quantitative estimation, developed in accordance with International Conference on Harmonization (ICH) Q2B guidelines.[1][2] The method is demonstrated to be specific, sensitive, and robust for its intended purpose.

Experimental Protocols

Materials and Equipment

- Reference Standard: **Cyamemazine** Tartrate (working standard)
- Stationary Phase: Merck HPTLC aluminum sheets pre-coated with Silica gel 60 F254[1][2]
- Mobile Phase: Benzene and Methanol (4.2:0.8 v/v)
- Solvents: Methanol (AR grade), Benzene (AR grade)

- Instrumentation:
 - CAMAG HPTLC system
 - CAMAG Linomat 5 sample applicator
 - CAMAG TLC Scanner with winCATS software
 - CAMAG Twin Trough Chamber
 - Analytical Balance

Preparation of Standard Stock Solution

- Accurately weigh 10 mg of **cyamemazine** tartrate working standard.
- Transfer the standard to a 10 mL volumetric flask.
- Dissolve and dilute to volume with methanol to obtain a stock solution of 1000 µg/mL.
- From the stock solution, prepare a working standard of 100 µg/mL by diluting 1 mL to 10 mL with methanol.

Sample Preparation (for Pharmaceutical Formulation)

- Weigh and finely powder twenty tablets.
- Accurately weigh a quantity of powder equivalent to 10 mg of **cyamemazine** tartrate.
- Transfer to a 10 mL volumetric flask.
- Add approximately 7 mL of methanol and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Dilute to volume with methanol and mix thoroughly.
- Filter the solution through a 0.45 µm filter.

- Dilute 1 mL of the filtrate to 10 mL with methanol to obtain a final concentration of 100 µg/mL.

Chromatographic Conditions

- Stationary Phase: HPTLC plates Si 60 F254 (20 x 10 cm)
- Mobile Phase: Benzene: Methanol (4.2:0.8 v/v)
- Chamber Saturation: 20 minutes at room temperature (25°C ± 2°C)
- Development Distance: 80 mm
- Sample Application:
 - Applicator: CAMAG Linomat 5
 - Application Volume: 2 to 12 µL (for linearity)
 - Band Width: 6 mm
- Drying: Air-dried

Densitometric Analysis

- Scanner: CAMAG TLC Scanner
- Scanning Wavelength: 260 nm
- Scanning Mode: Absorbance
- Slit Dimensions: 5.00 x 0.45 mm

Method Validation Summary

The HPTLC method was validated as per ICH guidelines for linearity, precision, accuracy, specificity, Limit of Detection (LOD), and Limit of Quantification (LOQ).

Quantitative Data

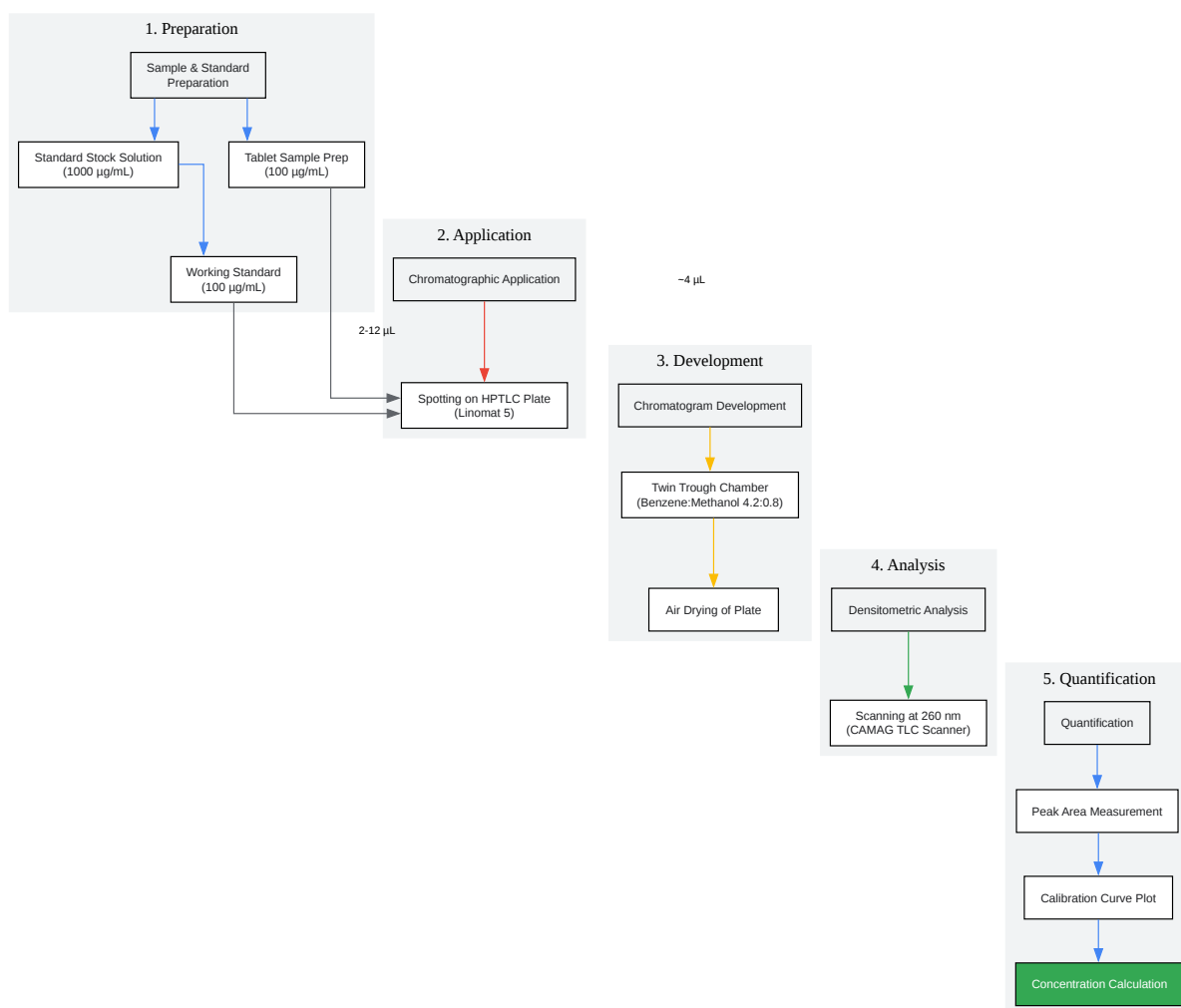
Parameter	Result
Linearity Range	200 - 1200 ng/spot
Correlation Coefficient (r^2)	0.999
Retention Factor (R_f)	0.45
LOD	28.47 ng/spot
LOQ	86.29 ng/spot

Precision (% RSD)	Intraday (n=3)	Interday (n=3)
Low Conc. (400 ng/spot)	0.58	0.72
Mid Conc. (600 ng/spot)	0.45	0.59
High Conc. (800 ng/spot)	0.39	0.51

Accuracy (Recovery Study)	Amount Added (ng)	Amount Found (ng)	% Recovery	% RSD
80%	320	318.5	99.53	0.61
100%	400	398.2	99.55	0.54
120%	480	477.1	99.39	0.48

Experimental Workflow

The following diagram illustrates the workflow for the HPTLC quantification of **cyamemazine** tartrate.



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References

- 1. impactfactor.org [impactfactor.org]
- 2. researchgate.net [researchgate.net]
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